

## Part 1: Historical Genesis & Industrial Evolution

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### Compound of Interest

Compound Name: 2-(2-Hydroxypropoxy)propan-1-ol

CAS No.: 25322-69-4

Cat. No.: B1198212

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The discovery of dipropylene glycol is not marked by a single "eureka" moment but rather emerged as a consequence of the industrialization of the epoxide-glycol pathway.

1. The Wurtz Foundation (1859) The theoretical groundwork was laid by Charles-Adolphe Wurtz, the French chemist who first synthesized ethylene glycol in 1856 and subsequently propylene glycol in 1859. Wurtz's work on "diatomic alcohols" established the fundamental reactivity of epoxides (then called "alkylene oxides") with water. While Wurtz focused on the monomeric glycols, his hydrolysis protocols inevitably produced higher-order oligomers—including DPG—though they were likely discarded as distillation residues at the time.

2. The Carbide & Carbon Era (1920s) The transition from laboratory curiosity to industrial commodity occurred in the 1920s. The Carbide and Carbon Chemicals Corporation (a predecessor to Union Carbide, now Dow) pioneered the commercial manufacture of glycols.

- 1925: The first commercial glycol plant began operation in South Charleston, West Virginia.
- 1927 - The Tipping Point: Historical records and patent literature (e.g., Fuller, 1927; Davidson, 1930s) mark this period as the era of "Industrial Identification." As production volumes of propylene glycol scaled, the "heavy glycol" fraction became significant. Engineers recognized that this high-boiling fraction (DPG) possessed unique solvent properties—lower volatility and higher viscosity than PG—leading to its isolation and commercialization as a distinct product.

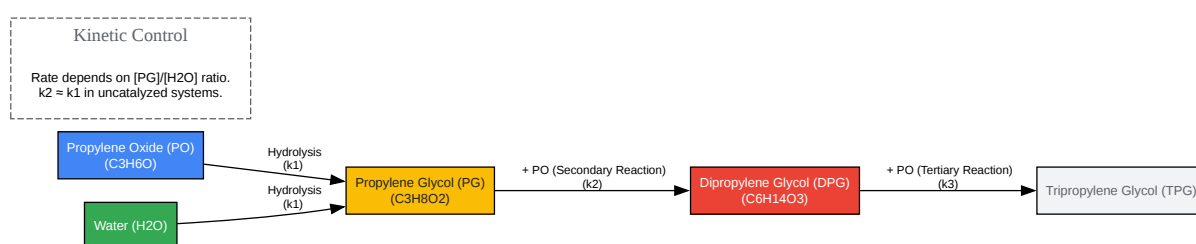
## Part 2: Synthetic Mechanism & Kinetics

The production of DPG is a classic example of competitive consecutive reaction kinetics. It occurs during the hydrolysis of propylene oxide (PO) when a PO molecule reacts not with water, but with a newly formed propylene glycol (PG) molecule.

Reaction Dynamics The synthesis is governed by the molar ratio of Water to Propylene Oxide ( ).

- High Ratio ( ): Favors Monopropylene Glycol (MPG).
- Low Ratio ( ): Increases the probability of PO attacking the hydroxyl group of PG, yielding Dipropylene Glycol (DPG) and Tripropylene Glycol (TPG).

Mechanism: The reaction proceeds via nucleophilic attack on the epoxide ring.[1] Under neutral or basic conditions, the attack occurs at the less substituted carbon ( -like). Under acidic conditions, it attacks the more substituted carbon.



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Figure 1: Consecutive reaction pathway for the synthesis of Dipropylene Glycol from Propylene Oxide.

## Part 3: Isomerism & Structural Characterization

Commercial DPG is a complex mixture of three structural isomers. This complexity arises because the propylene oxide ring can open in two directions (primary or secondary carbon), and the subsequent attack can occur at different hydroxyl groups.

The Three Regioisomers:

- 1,1'-oxybis-2-propanol (Secondary-Secondary): The major isomer in commercial mixtures. Formed by head-to-head joining.
- 2-(2-hydroxypropoxy)-1-propanol (Primary-Secondary): The "mixed" isomer.
- 2,2'-oxybis-1-propanol (Primary-Primary): The minor isomer.

Chirality: Because propylene glycol contains a chiral center, DPG isomers exhibit significant stereoisomerism. The major isomer (1,1'-oxybis-2-propanol) has two chiral centers, resulting in three stereoisomers: a meso compound and a pair of enantiomers (

and

).

Table 1: Physicochemical Profile of DPG Isomers

Property	1,1'-oxybis-2-propanol	2-(2-hydroxypropoxy)-1-propanol	2,2'-oxybis-1-propanol
Structure Type	Sec-Sec	Pri-Sec	Pri-Pri
Abundance (Typical)	~40-50%	~40%	~10-15%
Boiling Point	229°C	232°C	236°C
CAS Registry	110-98-5	106-62-7	108-61-2
Reaction Origin	Attack at secondary C	Attack at mixed C	Attack at primary C

## Part 4: Analytical Protocol: Isomer Separation

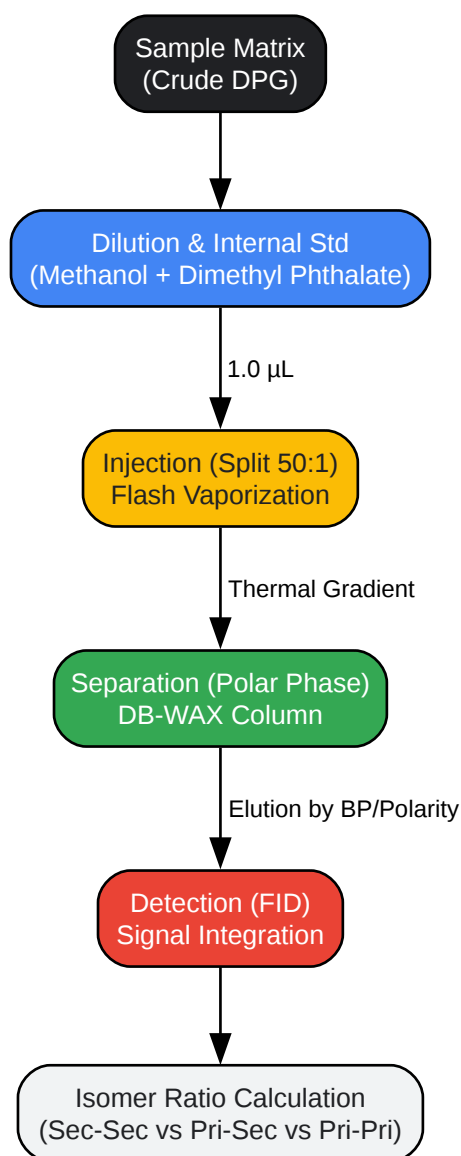
Objective: To quantitatively separate and identify the three DPG isomers using Gas Chromatography (GC).

Causality & Logic: Due to the structural similarity and high boiling points of the isomers, a standard non-polar column (like 100% dimethylpolysiloxane) often fails to resolve them adequately. A polar PEG (Polyethylene Glycol) stationary phase is required to exploit subtle differences in hydrogen bonding capabilities between the primary and secondary hydroxyl groups.

Protocol: GC-FID Isomer Determination

- Sample Preparation:
  - Dilute 1.0 g of DPG sample in 10 mL of Methanol (HPLC Grade).
  - Internal Standard: Add 0.1 g of Dimethyl Phthalate or Ethylene Glycol (if not present in matrix) to correct for injection variability.
  - Note: Derivatization (silylation with BSTFA) is optional but recommended for trace analysis to improve peak shape; for bulk isomer ratio, direct injection is standard.
- Instrument Parameters:
  - Detector: Flame Ionization Detector (FID) @ 300°C.
  - Column: DB-WAX or equivalent (30m x 0.25mm x 0.25µm).
  - Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
  - Inlet: Split ratio 50:1 @ 250°C.
- Temperature Program:
  - Initial: 100°C (Hold 1 min).
  - Ramp 1: 5°C/min to 180°C (Critical for isomer resolution).

- Ramp 2: 20°C/min to 240°C (Hold 5 min to elute heavies).
- Data Analysis:
  - Elution Order: The isomers typically elute in order of boiling point: (1) Sec-Sec, (2) Pri-Sec, (3) Pri-Pri.
  - Calculate area % for each peak relative to the total DPG area.



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Figure 2: Analytical workflow for the gas chromatographic separation of DPG isomers.

## Part 5: References

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